

Technical Guide: 2,2-dichloro-3-methylbutane

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Compound of Interest

Compound Name: 2,2-Dichloro-3-methylbutane

Cat. No.: B096302

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CAS Number: 17773-66-9

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of **2,2-dichloro-3-methylbutane**, including its chemical and physical properties, proposed synthesis, potential reactions, and a summary of the toxicological profile of related chlorinated alkanes. Due to the limited availability of experimental data for this specific compound, some information is based on data from structurally similar compounds and theoretical predictions.

Chemical and Physical Properties

Quantitative data for **2,2-dichloro-3-methylbutane** is scarce in the literature. The following table summarizes its basic identifiers and includes estimated physical properties based on available data for a closely related isomer, 2,2-dichloro-3,3-dimethylbutane, and computational predictions.

Property	Value	Source
Identifiers		
CAS Number	17773-66-9	[NIST[1][2][3], PubChem[4], Guidechem[5]]
Molecular Formula	C ₅ H ₁₀ Cl ₂	[NIST[1][2][3], PubChem[4], Guidechem[5]]
Molecular Weight	141.04 g/mol	[NIST[1][2][3], PubChem[4]]
IUPAC Name	2,2-dichloro-3-methylbutane	[PubChem[4]]
Synonyms	Butane, 2,2-dichloro-3-methyl-	[NIST[1][2][3]]
Predicted/Estimated Physical Properties		
Boiling Point	~135.7 °C (estimated)	[Guidechem[6]] (Value for 2,2-dichloro-3,3-dimethylbutane)
Density	~1.03 g/cm ³ (estimated)	[Guidechem[6]] (Value for 2,2-dichloro-3,3-dimethylbutane)
Melting Point	~ -48.02 °C (estimated)	[Guidechem[6]] (Value for 2,2-dichloro-3,3-dimethylbutane)

Spectroscopic Data

Mass Spectrometry

The mass spectrum of **2,2-dichloro-3-methylbutane** is available from the NIST WebBook. The fragmentation pattern is consistent with the structure of a chlorinated alkane.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Experimental NMR spectra for **2,2-dichloro-3-methylbutane** are not readily available. However, predicted chemical shifts can be estimated based on established substituent effects on ¹H and ¹³C NMR spectra.

Predicted ¹H NMR Spectrum:

Protons	Multiplicity	Predicted Chemical Shift (ppm)
-CH ₃ (at C4)	Doublet	~1.1
-CH- (at C3)	Multiplet	~2.2
-CH ₃ (at C1)	Singlet	~1.8

Predicted ¹³C NMR Spectrum:

Carbon	Predicted Chemical Shift (ppm)
C1	~30-40
C2	~90-100
C3	~45-55
C4	~15-25

Synthesis and Reactions

Synthesis of 2,2-dichloro-3-methylbutane

A plausible and common method for the synthesis of gem-dichloroalkanes is the reaction of a corresponding ketone with a chlorinating agent such as phosphorus pentachloride (PCl₅).^{[7][8]}

Proposed Experimental Protocol: Synthesis from 3-Methyl-2-butanone

This protocol is a representative procedure for the conversion of a ketone to a gem-dichloride using phosphorus pentachloride.

Materials:

- 3-Methyl-2-butanone
- Phosphorus pentachloride (PCl₅)
- Anhydrous diethyl ether

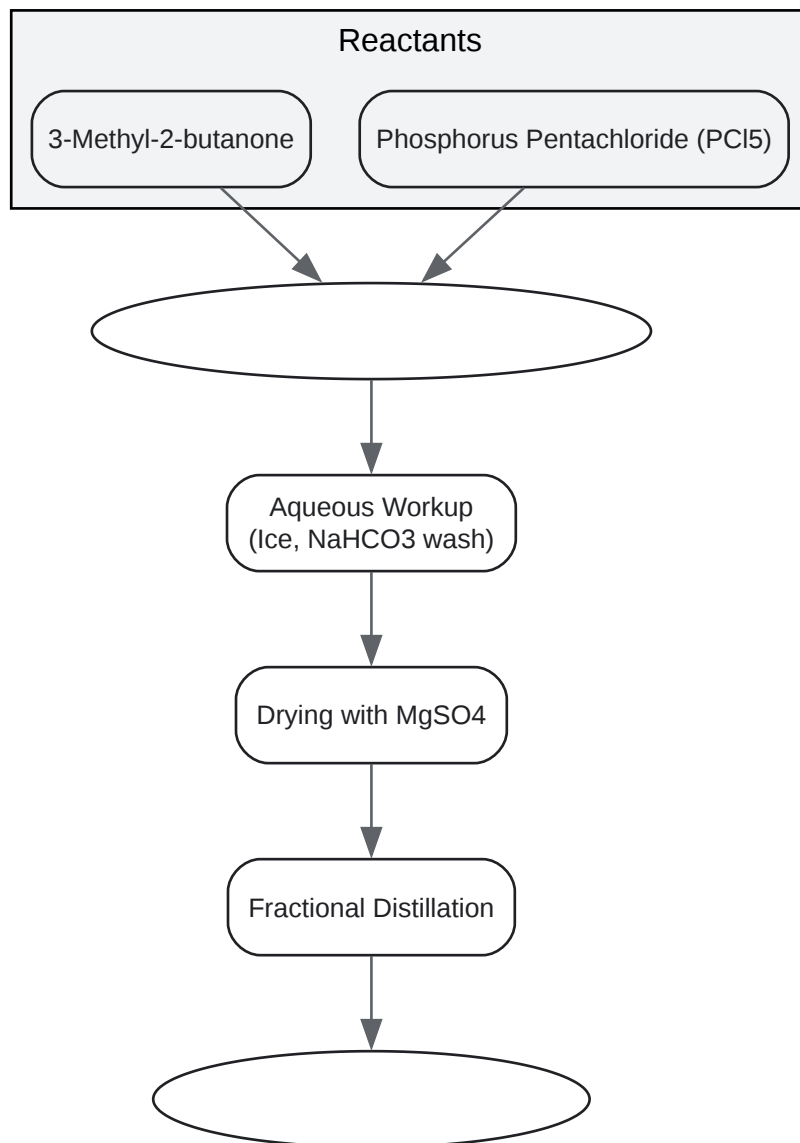
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask, reflux condenser, dropping funnel, separatory funnel, distillation apparatus

Procedure:

- In a dry round-bottom flask equipped with a reflux condenser and a dropping funnel, place a solution of 3-methyl-2-butanone in anhydrous diethyl ether.
- Cool the flask in an ice bath.
- Slowly add a stoichiometric equivalent of phosphorus pentachloride (PCl_5) to the stirred solution. The addition should be controlled to maintain a low reaction temperature.
- After the addition is complete, allow the reaction mixture to warm to room temperature and then reflux for 2-3 hours.
- Cool the reaction mixture and carefully pour it over crushed ice.
- Separate the organic layer using a separatory funnel.
- Wash the organic layer sequentially with cold water, saturated sodium bicarbonate solution, and finally with water.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter to remove the drying agent and remove the solvent by rotary evaporation.
- Purify the crude product by fractional distillation to obtain **2,2-dichloro-3-methylbutane**.

Synthesis Workflow Diagram

Synthesis of 2,2-dichloro-3-methylbutane



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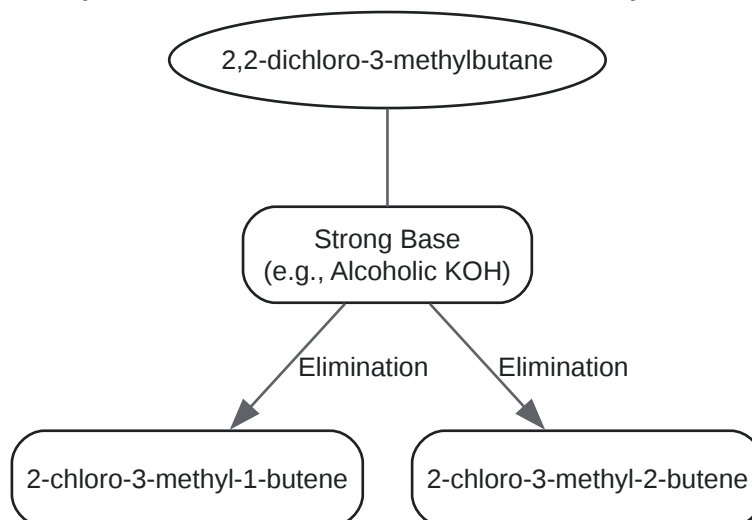
Caption: Workflow for the synthesis of **2,2-dichloro-3-methylbutane**.

Potential Reactions: Dehydrochlorination

Halogenated alkanes can undergo elimination reactions in the presence of a strong base, such as alcoholic potassium hydroxide, to form alkenes. The dehydrochlorination of **2,2-dichloro-3-methylbutane** would be expected to yield a mixture of chlorinated alkenes.

Logical Relationship Diagram for Dehydrochlorination

Dehydrochlorination of 2,2-dichloro-3-methylbutane



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Caption: Potential dehydrochlorination products.

Toxicology and Biological Activity

There is no specific toxicological or biological activity data available for **2,2-dichloro-3-methylbutane** in the current scientific literature. However, general information on chlorinated alkanes can provide some insight.

General Toxicology of Chlorinated Alkanes:

- Persistence and Bioaccumulation: Short-chain chlorinated alkanes are known to be persistent in the environment and can bioaccumulate.[1][9]
- Toxicity: Short-chain chlorinated alkanes are generally considered to be toxic to aquatic organisms.[1][10]
- Carcinogenicity: Some short-chain chlorinated alkanes have been classified as potentially carcinogenic to humans.[1]

Biological Activity:

- The introduction of chlorine atoms into organic molecules can significantly alter their biological activity.[11] However, without experimental data, the specific biological effects of **2,2-dichloro-3-methylbutane** remain unknown. Small chlorinated hydrocarbons are a broad class of compounds with diverse biological activities, and no specific signaling pathways have been identified for this particular molecule.[12][13][14]

Disclaimer: This document is intended for informational purposes for a scientific audience. The provided experimental protocol is a representative example and has not been optimized for the synthesis of **2,2-dichloro-3-methylbutane**. All laboratory work should be conducted with appropriate safety precautions and under the supervision of a qualified chemist. The toxicological information is general to the class of chlorinated alkanes and may not be representative of the specific compound discussed.

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